

# Proper Disposal of Deruxtecan-d5: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Deruxtecan-d5

Cat. No.: B12370803

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This document provides crucial safety and logistical information for the proper handling and disposal of **Deruxtecan-d5**. As a deuterated, cytotoxic agent used in research, adherence to these procedures is essential to ensure personnel safety, prevent environmental contamination, and maintain regulatory compliance. Deruxtecan is a key component of the antibody-drug conjugate Enhertu® and is considered a hazardous drug.[1] Therefore, **Deruxtecan-d5** and all materials contaminated with it must be managed as hazardous chemotherapy waste.

## I. Pre-Disposal Safety and Handling

Before beginning any work that will generate **Deruxtecan-d5** waste, it is imperative to consult the manufacturer's Safety Data Sheet (SDS). The SDS contains specific details on hazards, handling, and emergency procedures.[2][3]

### Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat or gown, two pairs of chemotherapy-rated gloves, and safety glasses or a face shield.[4][5]
- **Ventilation:** Handle **Deruxtecan-d5** in a controlled environment, such as a chemical fume hood or biological safety cabinet, to prevent inhalation of aerosols or dust particles.
- **Spill Management:** Have a chemotherapy spill kit readily available. In the event of a spill, isolate the area and follow your institution's established spill cleanup procedures.

## II. Waste Characterization and Segregation

The most critical step in chemotherapy waste disposal is the correct characterization and segregation of waste into two primary categories: Trace Waste and Bulk Waste. This distinction is based on the amount of residual drug remaining in the container or on the contaminated item.

Waste Category	Description & Examples
Bulk Chemotherapy Waste	Materials containing more than 3% of the original drug volume by weight. This is considered RCRA (Resource Conservation and Recovery Act) hazardous waste. Examples include: Partially full vials of Deruxtecan-d5; Heavily contaminated materials from a large spill.
Trace Chemotherapy Waste	Materials containing less than 3% of the original drug volume by weight ("RCRA empty"). Examples include: Empty vials and syringes; Used personal protective equipment (gloves, gowns); Contaminated tubing, pads, and wipes.

## III. Disposal Protocol for Deruxtecan-d5 Waste

Follow this step-by-step procedure to ensure the safe disposal of all waste streams contaminated with **Deruxtecan-d5**.

### Step 1: Identify and Segregate Waste at the Point of Generation

- Immediately after use, determine if the waste is "Bulk" or "Trace."
- Segregate sharps from non-sharps waste.

### Step 2: Use Proper Waste Containers

- Bulk Waste: Place all bulk chemotherapy waste into a designated black RCRA hazardous waste container. These containers must be leak-proof and have a secure lid.

- **Trace Waste (Non-Sharps):** Place all "soft" trace waste, such as used PPE and empty IV bags, into a designated yellow chemotherapy waste container or bag. These containers are typically marked "Chemo" or "Trace Chemotherapy" and are destined for incineration.
- **Contaminated Sharps:** Dispose of all needles, syringes, and other sharps contaminated with **Deruxtecan-d5** into a puncture-resistant yellow sharps container specifically designated for chemotherapy waste. These are often yellow with a purple lid or are otherwise clearly labeled for cytotoxic sharps.

### Step 3: Label and Store Waste Securely

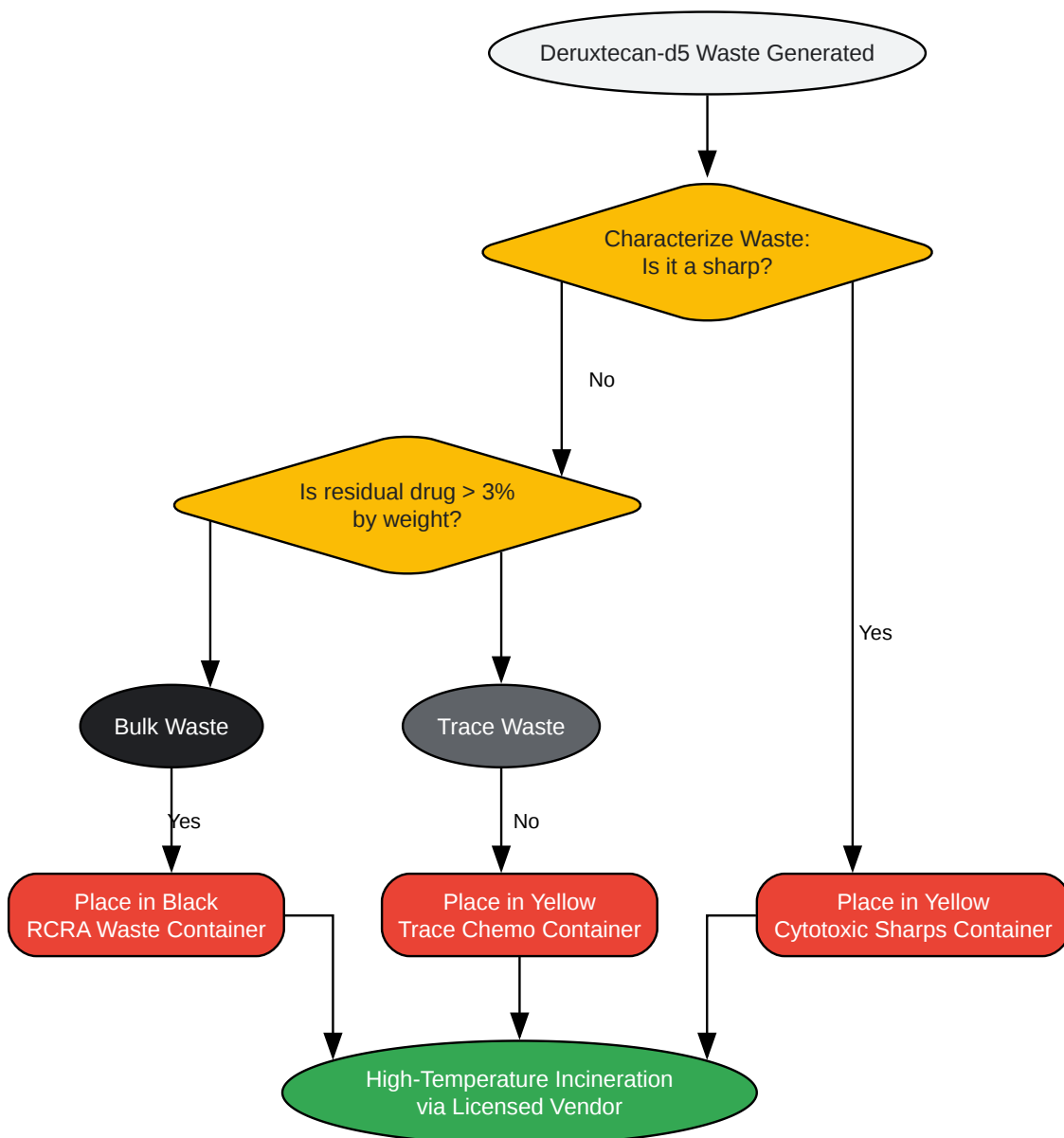
- Ensure all waste containers are clearly labeled with the words "Hazardous Waste," "Chemotherapy Waste," or "Cytotoxic Waste" as appropriate for the container type.
- Store sealed waste containers in a designated, secure waste accumulation area away from general laboratory traffic until they are collected.

### Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup of the waste.
- All **Deruxtecan-d5** waste must be transported and disposed of by a licensed hazardous waste management company.
- The ultimate disposal method for both trace and bulk chemotherapy waste is high-temperature incineration to ensure complete destruction of the cytotoxic agent.

## Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper segregation and disposal of **Deruxtecan-d5** waste.



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Caption: Disposal workflow for **Deruxtecan-d5** waste.

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## References

- 1. Preparation and Administration | ENHERTU® (fam-trastuzumab deruxtecan-nxki) [enhertuhcp.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. medkoo.com [medkoo.com]
- 4. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. edu.cdhb.health.nz [edu.cdhb.health.nz]
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